

# Application Note: Preparation of a Disodium Citrate Sesquihydrate Stock Solution

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Disodium citrate sesquihydrate*

Cat. No.: *B8208729*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed, step-by-step protocol for the preparation of a stock solution of **Disodium citrate sesquihydrate**. This reagent is widely used in various biological and pharmaceutical applications, including as a buffering agent, an anticoagulant, and in the formulation of drug products.<sup>[1][2][3]</sup> Adherence to this protocol will ensure the accurate and reproducible preparation of the solution for experimental use.

## Compound Data and Properties

**Disodium citrate sesquihydrate** is a sodium salt of citric acid that is freely soluble in water.<sup>[1]</sup> <sup>[4]</sup> It is important to note that the compound is hygroscopic, meaning it readily absorbs moisture from the atmosphere; therefore, it should be handled promptly and stored in a tightly sealed container.<sup>[2][5]</sup>

Table 1: Physicochemical Properties of **Disodium Citrate Sesquihydrate**

Property	Value	References
Molecular Formula	$C_6H_6Na_2O_7 \cdot 1.5H_2O$	<a href="#">[2]</a> <a href="#">[6]</a>
Molecular Weight	263.11 g/mol	<a href="#">[4]</a> <a href="#">[6]</a>
Appearance	White crystalline powder	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Solubility in Water	263.1 g/L at 20°C	<a href="#">[4]</a> <a href="#">[5]</a>
pH (5% w/v solution)	4.6 - 5.2 at 25°C	<a href="#">[5]</a>

## Materials and Equipment

- **Disodium citrate sesquihydrate** (Reagent grade or higher)
- Deionized (DI) or distilled (dH<sub>2</sub>O) water
- Analytical balance
- Spatula and weigh boat/paper
- Volumetric flask (appropriate size for the desired final volume)
- Graduated cylinder
- Magnetic stirrer and stir bar
- Beaker
- Funnel
- Sterile storage bottle(s)
- Personal Protective Equipment (PPE): safety goggles, lab coat, gloves

## Safety Precautions

- Always wear appropriate PPE, including safety goggles, a lab coat, and gloves, when handling chemicals.[\[8\]](#)

- Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of the powder.
- Refer to the Safety Data Sheet (SDS) for **Disodium citrate sesquihydrate** for comprehensive safety information.[9][10][11]
- **Disodium citrate sesquihydrate** is incompatible with strong oxidizing agents.[7][10]

## Experimental Protocol: Stock Solution Preparation

This protocol outlines the preparation of a stock solution to a desired molarity. The example calculation is for 100 mL of a 0.5 M solution.

### 4.1. Calculation

- Determine the required mass of **Disodium citrate sesquihydrate** using the following formula:
  - Mass (g) = Desired Molarity (mol/L) × Molecular Weight ( g/mol ) × Final Volume (L)
- Example Calculation for 100 mL of a 0.5 M solution:
  - Mass (g) =  $0.5 \text{ mol/L} \times 263.11 \text{ g/mol} \times 0.100 \text{ L}$
  - Mass (g) = 13.16 g

### 4.2. Step-by-Step Procedure

- Weighing: Place a weigh boat on the analytical balance and tare it. Carefully weigh out the calculated mass (e.g., 13.16 g) of **Disodium citrate sesquihydrate** powder.
- Dissolving: Add approximately 70-80% of the final desired volume of DI water (e.g., 70-80 mL for a 100 mL solution) to a beaker containing a magnetic stir bar.
- Place the beaker on a magnetic stirrer and begin stirring. Slowly add the weighed powder to the vortex of the stirring water to facilitate dissolution and prevent clumping.

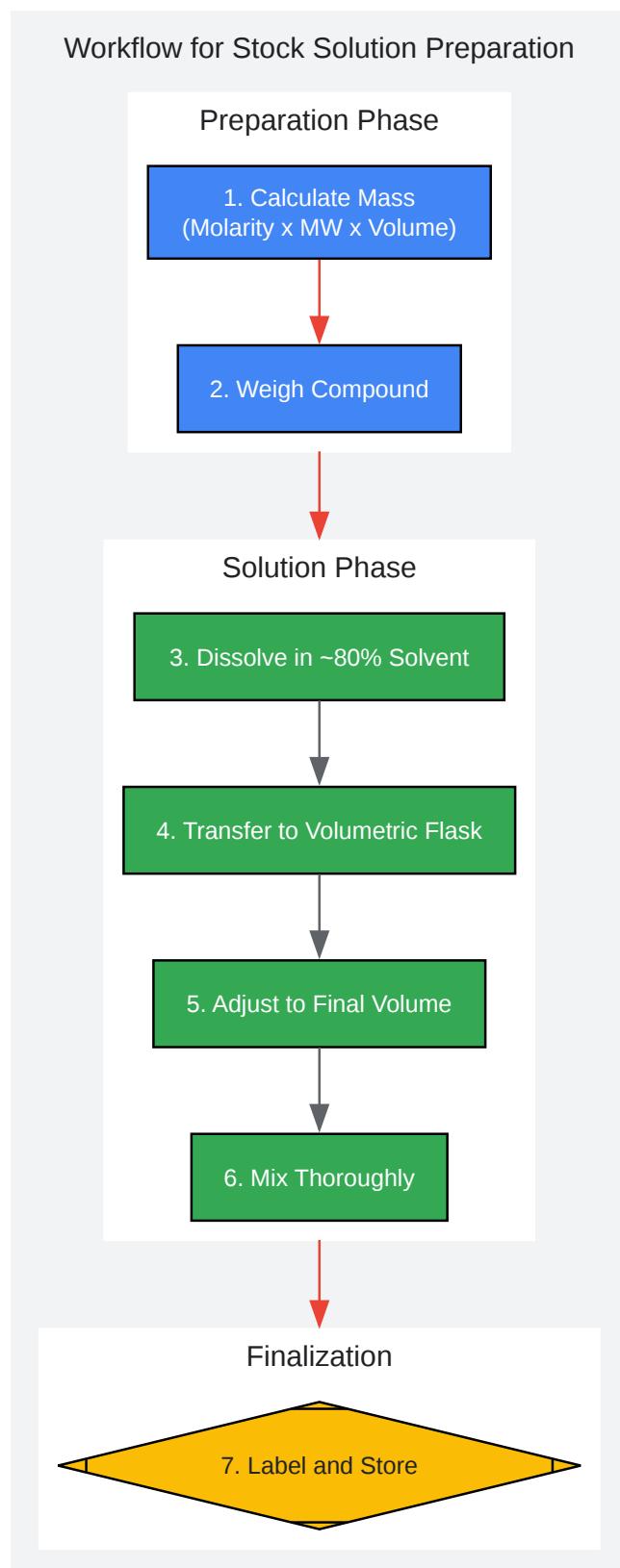
- Continue stirring until the powder is completely dissolved. The solution should be clear and colorless.
- Volume Adjustment: Carefully transfer the dissolved solution into a 100 mL volumetric flask using a funnel. Rinse the beaker with a small amount of DI water and add the rinsing to the volumetric flask to ensure a complete transfer.
- Add DI water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Final Mixing: Cap the volumetric flask and invert it 10-15 times to ensure the solution is homogeneous.
- Storage: Transfer the final stock solution into a clearly labeled, sterile storage bottle. The label should include the name of the solution (**Disodium Citrate Sesquihydrate** Stock Solution), concentration (e.g., 0.5 M), preparation date, and your initials.

## Storage and Stability

- Storage: Store the prepared solution in a tightly capped container at room temperature or as required by your specific application.[9][10] Due to its role as a buffering agent, it has a shelf life of up to 3 months at room temperature.[12]
- Stability: The solution is chemically stable under normal laboratory conditions.[10][11] Visually inspect for any signs of microbial growth or precipitation before use, especially if not prepared under sterile conditions.

## Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Disodium citrate sesquihydrate** stock solution.



[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for preparing a chemical stock solution.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Disodium Hydrogen Citrate, Disodium Citrate Sesquihydrate 1.5H<sub>2</sub>O BP EP USP CAS 6132-05-4 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 2. CAS 6132-05-4: Disodium hydrogen citrate sesquihydrate [cymitquimica.com]
- 3. Disodium citrate - Wikipedia [en.wikipedia.org]
- 4. 144-33-2 CAS | di-SODIUM HYDROGEN CITRATE | Inorganic Salts | Article No. 05896 [lobachemie.com]
- 5. DISODIUM HYDROGEN CITRATE SESQUIHYDRATE | 6132-05-4 [chemicalbook.com]
- 6. store.p212121.com [store.p212121.com]
- 7. fishersci.com [fishersci.com]
- 8. disodium hydrogen citrate sesquihydrate | CAS#:6132-05-4 | Chemsoc [chemsoc.com]
- 9. lobachemie.com [lobachemie.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. Citrate Buffer (pH 3.0 to 6.2) Preparation and Recipe | AAT Bioquest [aatbio.com]
- To cite this document: BenchChem. [Application Note: Preparation of a Disodium Citrate Sesquihydrate Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8208729#step-by-step-guide-for-preparing-a-disodium-citrate-sesquihydrate-stock-solution>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)